

7-Hydroxyheptanal: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 7-Hydroxyheptanal

Cat. No.: B3188561

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **7-Hydroxyheptanal**. The following sections detail the chemical and physical properties, hazard classifications, personal protective equipment, first aid procedures, handling and storage protocols, and relevant experimental methodologies for safety assessment.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **7-Hydroxyheptanal**.

Property	Value	Reference
Molecular Formula	C7H14O2	[1] [2] [3]
Molecular Weight	130.187 g/mol	[1] [2] [3]
CAS Number	22054-13-3	[1] [2]
Appearance	No information available	
Odor	No information available	
Boiling Point	214.5 ± 23.0 °C (Predicted)	[1]
Density	0.937 ± 0.06 g/cm ³ (Predicted)	[1]
LogP	1.12810	[1]
Hydrogen Bond Donor Count	1	[1] [2]
Hydrogen Bond Acceptor Count	2	[1] [2]
Rotatable Bond Count	6	[1] [2]

Hazard Identification and Classification

7-Hydroxyheptanal is classified as a hazardous substance. The following table outlines its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Hazardous to the Aquatic Environment, Acute Hazard	Category 2	H401: Toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects.

Signal Word: Warning

Hazard Pictograms:

- Flame
- Exclamation Mark
- (No pictogram for aquatic hazard in some jurisdictions)

Toxicology Information

Quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **7-Hydroxyheptanal** are not readily available in the searched resources. However, the GHS classification indicates that the substance causes skin irritation and is toxic to aquatic life.

Experimental Protocols for Safety Assessment

Standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are crucial for evaluating the safety of chemicals.^{[4][5][6][7]} In the absence of specific studies on **7-Hydroxyheptanal**, the following OECD guidelines would be appropriate for assessing its potential hazards.

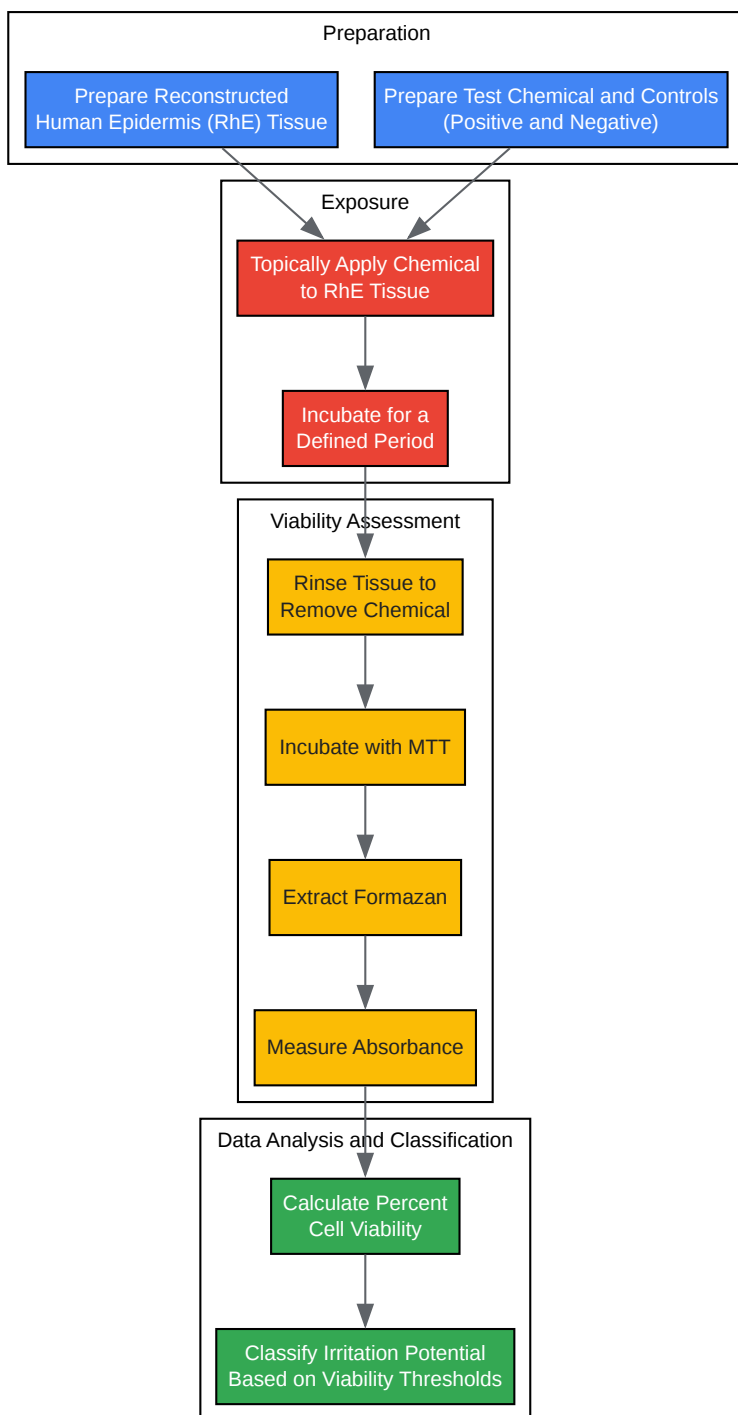
Skin Irritation/Corrosion

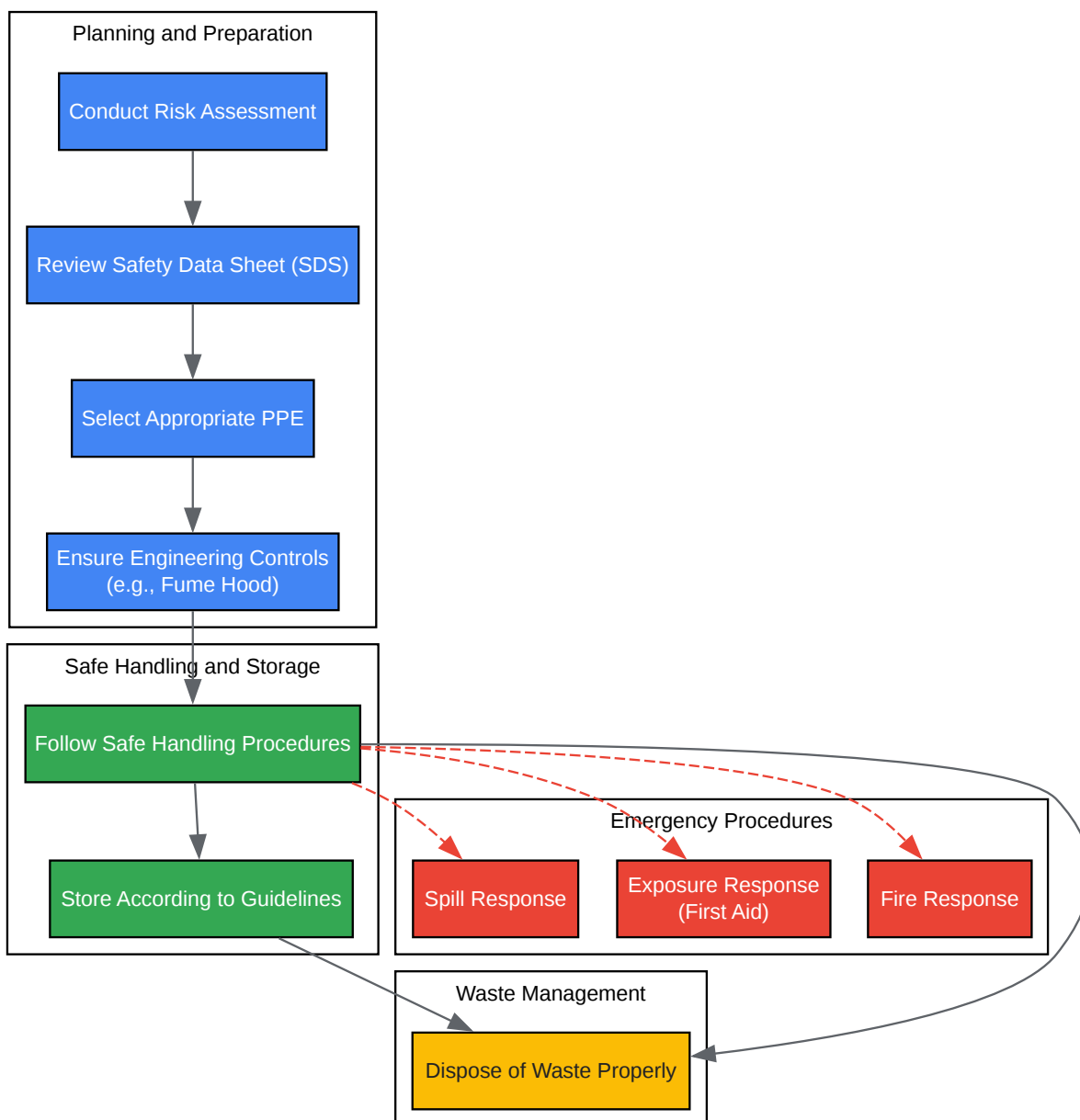
- OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method.[\[8\]](#)[\[9\]](#) This test method evaluates the potential of a chemical to cause skin irritation by assessing its effect on a reconstructed human epidermis model.[\[8\]](#)[\[9\]](#) The endpoint is cell viability, which is measured by the enzymatic conversion of the vital dye MTT into a blue formazan salt that is quantitatively measured after extraction from the tissues.[\[9\]](#) A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[\[9\]](#)
- OECD Test Guideline 431: In Vitro Skin Corrosion: Reconstructed Human Epidermis (RHE) Test Method.[\[8\]](#) This guideline is used to identify corrosive chemicals. The principle is similar to TG 439, but the exposure times are typically shorter to differentiate between irritation and corrosion.[\[8\]](#)

Aquatic Toxicity

- OECD Test Guideline 203: Fish, Acute Toxicity Test.[\[10\]](#) This test is designed to determine the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a short exposure period. This data is essential for classifying the acute aquatic toxicity of a chemical.[\[10\]](#)

The following diagram illustrates a general workflow for assessing the skin irritation potential of a chemical according to OECD TG 439.





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